

# Allyltrimethylammonium chloride safety data sheet and handling precautions

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## Compound of Interest

Compound Name: *Allyltrimethylammonium chloride*

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## Allyltrimethylammonium Chloride: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Allyltrimethylammonium chloride** (CAS No. 1516-27-4). The information is compiled from various safety data sheets to ensure a thorough understanding of the potential hazards and the necessary safety measures for laboratory and industrial settings.

## Chemical Identification and Physical Properties

**Allyltrimethylammonium chloride** is a quaternary ammonium salt. Key identification and physical data are summarized below.

Property	Value	Reference
Chemical Name	Allyltrimethylammonium chloride	<a href="#">[1]</a>
Synonyms	N,N,N-trimethylprop-2-en-1-aminium chloride, TAAC	<a href="#">[1]</a>
CAS Number	1516-27-4	<a href="#">[1]</a>
Molecular Formula	C6H14CIN	<a href="#">[1]</a>
Molecular Weight	135.64 g/mol	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[1]</a>
Melting/Freezing Point	185-186 °C	<a href="#">[1]</a>
Boiling Point/Range	No data available	<a href="#">[1]</a>
Flash Point	No data available	<a href="#">[1]</a>
Solubility	Soluble in water.	<a href="#">[2]</a>

## Hazard Identification and Classification

**Allyltrimethylammonium chloride** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute toxicity, skin and eye irritation, and respiratory tract irritation.[\[1\]](#)[\[3\]](#)

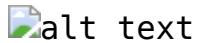
## GHS Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Source:[1][3]

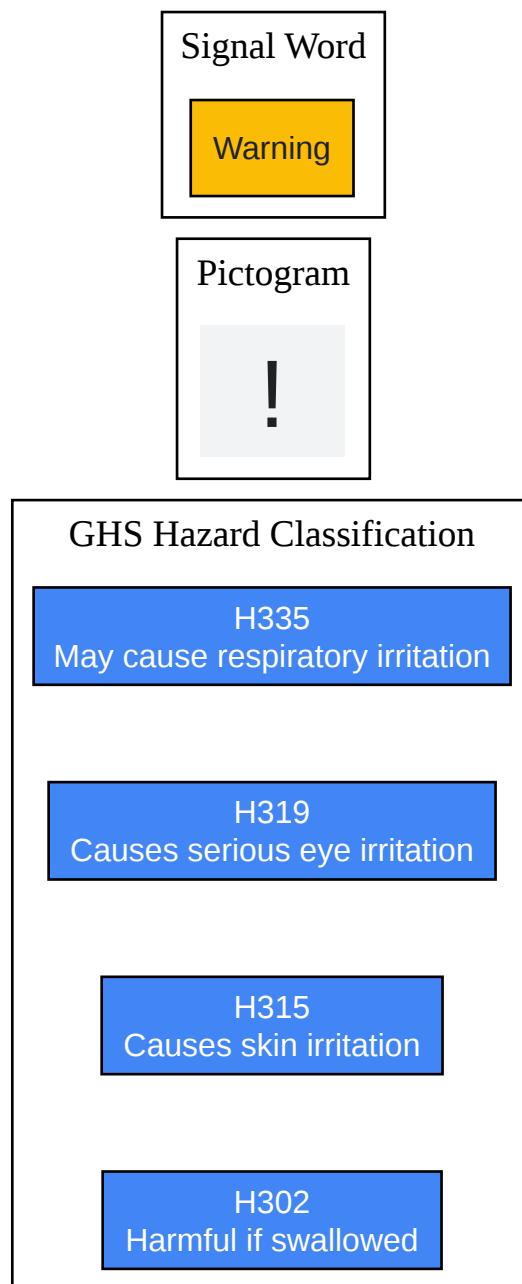
## GHS Pictograms and Signal Word

- Pictogram:



- Signal Word:Warning[1][3]

The following diagram illustrates the key hazards associated with **Allyltrimethylammonium chloride**.



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GHS Hazard Profile of **Allyltrimethylammonium chloride**.

## Toxicological Data

Detailed toxicological studies for **Allyltrimethylammonium chloride** are limited. The GHS classification of "Acute toxicity, oral (Category 4)" indicates an LD50 value in the range of 300-2000 mg/kg for oral exposure in animal studies.[\[1\]](#)[\[3\]](#) A specific LD50 value has not been

identified in the reviewed literature. One study reported the lowest published lethal dose (LDLo) for subcutaneous administration in mice.

Metric	Route	Species	Value	Reference
LDLo	Subcutaneous	Mouse	180 mg/kg	<a href="#">[4]</a>
LD50	Oral	-	No specific data available.	
LD50	Dermal	-	No specific data available.	
LC50	Inhalation	-	No specific data available.	

Note: The toxicological properties of this material have not been thoroughly investigated.[\[3\]](#) No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, or NTP.[\[1\]](#)

## Handling Precautions and Storage

Safe handling and proper storage are crucial to minimize exposure and ensure the stability of **Allyltrimethylammonium chloride**.

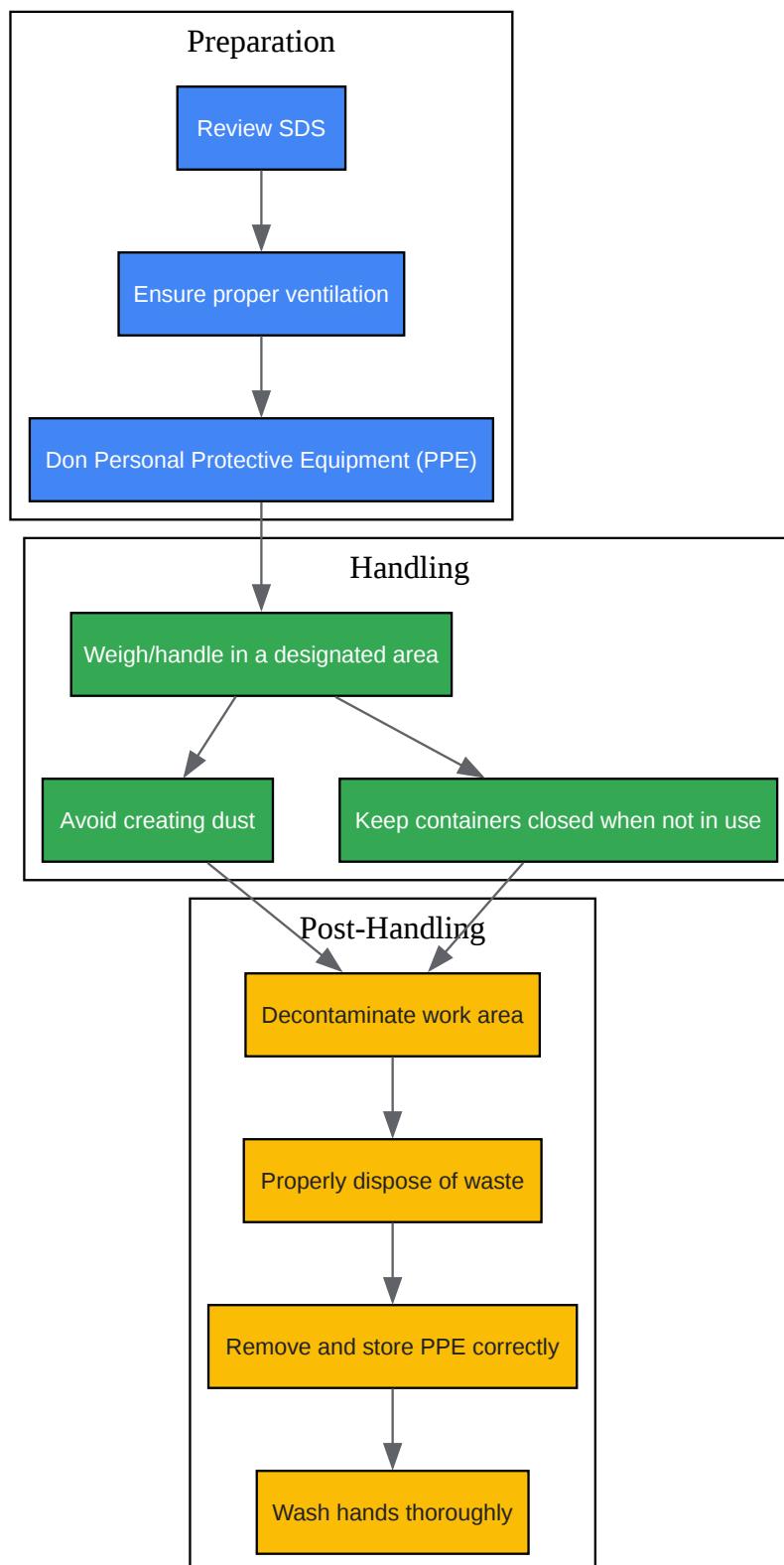
### Handling

- Engineering Controls: Work in a well-ventilated area. Use only in areas with appropriate exhaust ventilation.[\[1\]](#) Ensure eyewash stations and safety showers are readily accessible.[\[1\]\[3\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke when using this product.[\[1\]](#) Remove contaminated clothing and wash before reuse.[\[3\]](#)
- Practices: Avoid contact with skin, eyes, and clothing.[\[3\]](#) Avoid inhalation of dust, fumes, gas, mist, or vapors.[\[1\]](#) Avoid prolonged or repeated exposure.[\[3\]](#)

### Storage

- Conditions: Keep container tightly closed in a dry and well-ventilated place.[5] Store in a cool place.[1] Recommended storage temperature is between 2°C and 8°C.[3]
- Incompatibilities: Keep away from strong acids/alkalis and strong oxidizing/reducing agents. [1]

The following diagram outlines the recommended workflow for handling this chemical safely.



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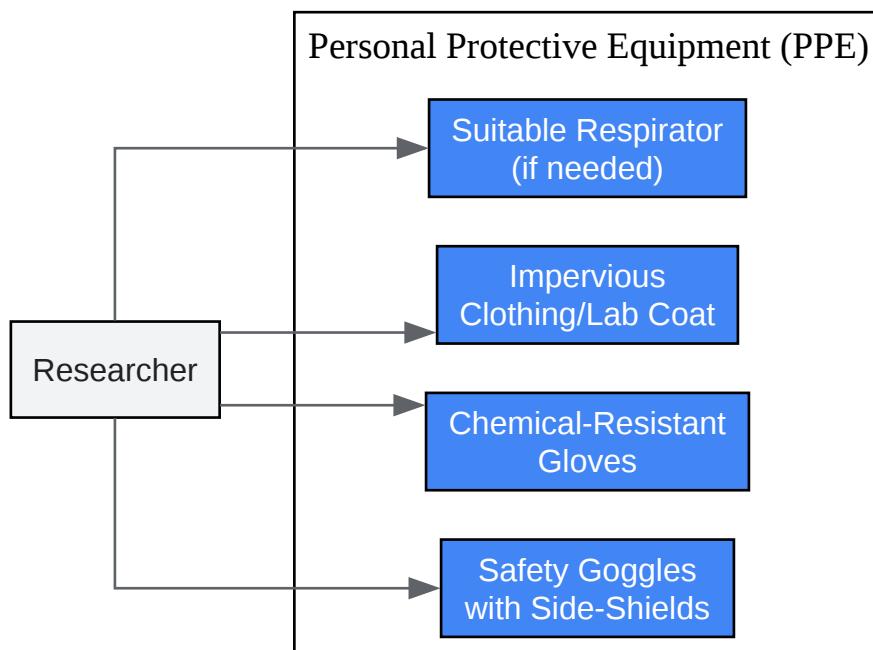
Recommended safe handling workflow.

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **Allyltrimethylammonium chloride** to prevent exposure.

Protection Type	Recommendation	Reference
Eye/Face	Safety goggles with side-shields or chemical safety goggles.	[1][3]
Skin	Protective gloves (compatible chemical-resistant) and impervious clothing.	[1][3]
Respiratory	A suitable respirator should be worn if ventilation is inadequate.	[1][3]

The following diagram illustrates the necessary personal protective equipment.



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Required Personal Protective Equipment.

## First-Aid Measures

In case of exposure, immediate medical attention is required. Follow these first-aid measures:

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.	<a href="#">[1]</a> <a href="#">[3]</a>
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Call a physician.	<a href="#">[1]</a> <a href="#">[3]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Call a physician.	<a href="#">[1]</a> <a href="#">[3]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician.	<a href="#">[1]</a> <a href="#">[3]</a>

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Wear appropriate personal protective equipment. Evacuate personnel to a safe area. Ensure adequate ventilation.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Methods for Cleaning Up: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[1]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: Under fire conditions, may decompose and emit toxic fumes, including nitrogen oxides and hydrogen chloride gas.[1][3]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [3]

## Stability and Reactivity

- Reactivity: No data available.[1]
- Chemical Stability: Stable under recommended storage conditions.[1]
- Possibility of Hazardous Reactions: No data available.[1]
- Conditions to Avoid: No specific data, but good practice is to avoid excessive heat and direct sunlight.[1]
- Incompatible Materials: Strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents.[1]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides, nitrogen oxides (NOx), and hydrogen chloride gas.[1][3]

## Experimental Protocols

No specific experimental protocols for the use or handling of **Allyltrimethylammonium chloride** were found in the searched safety data sheets. Users should develop standard operating procedures (SOPs) based on the intended use and the safety information provided in this guide. An example of a synthesis method is described where allyl chloride is reacted with trimethylamine in an aqueous solution or a solvent like acetone.[\[6\]](#)

This guide is intended for informational purposes and should not replace a thorough review of the manufacturer's safety data sheet and adherence to all applicable safety regulations. Always perform a risk assessment before starting any new procedure involving this chemical.

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